

# In-Depth Technical Guide: m-Tolylurea (CAS 63-99-0)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Urea, m-toluoyl-

Cat. No.: B14686226

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Compound Identification and Core Properties

The compound with CAS number 63-99-0 is identified as m-Tolylurea. It is an aromatic urea derivative with the chemical formula  $C_8H_{10}N_2O$ .

Synonyms: 3-Methylphenylurea, m-Tolylcarbamide, N-(3-methylphenyl)urea

This guide provides a comprehensive overview of m-Tolylurea, including its physicochemical properties, biological activity with a focus on its herbicidal mechanism of action, potential therapeutic applications, and detailed experimental protocols for its synthesis, characterization, and biological evaluation.

## Physicochemical Properties

A summary of the key physicochemical properties of m-Tolylurea is presented in Table 1. This data is essential for understanding its behavior in various experimental and physiological settings.

Property	Value	Reference
Molecular Weight	150.18 g/mol	[1]
Appearance	Beige crystalline needles and chunks	
Melting Point	138-143 °C	
Boiling Point	253 °C (decomposes)	
Solubility	Slightly soluble in hot water	[2]
LogP (Octanol/Water)	1.3	[1]

## Biological Activity and Mechanism of Action

The primary established biological activity of m-Tolylurea is its function as a herbicide. Like other sulfonylurea compounds, its mode of action is the inhibition of the enzyme Acetolactate Synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[3][4]

### Inhibition of Acetolactate Synthase (ALS)

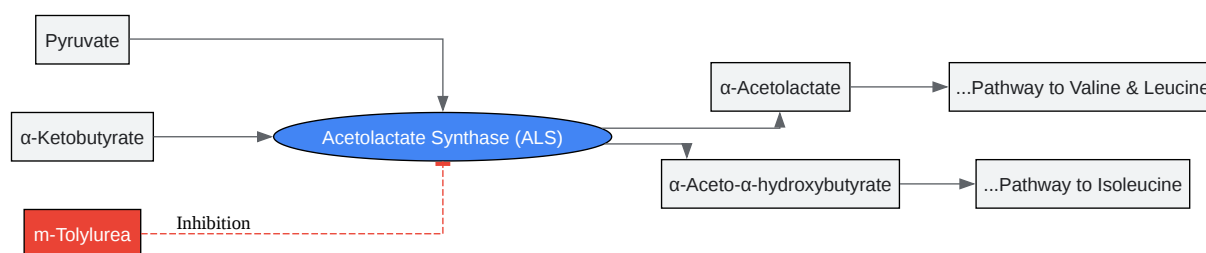
ALS is a critical enzyme in the biosynthetic pathway of branched-chain amino acids (valine, leucine, and isoleucine) in plants and microorganisms.[3] By inhibiting this enzyme, m-Tolylurea disrupts protein synthesis, leading to the cessation of cell division and growth, ultimately causing the death of the plant.[5] This metabolic pathway is absent in animals, which accounts for the selective toxicity of sulfonylurea herbicides to plants.

The inhibition of ALS by sulfonylurea herbicides is typically potent, with some compounds exhibiting IC<sub>50</sub> values in the nanomolar range.[6] While specific IC<sub>50</sub> values for m-Tolylurea are not readily available in the searched literature, its structural similarity to other active sulfonylureas suggests a comparable mechanism.

## Signaling Pathway: Branched-Chain Amino Acid Biosynthesis

The inhibition of ALS by m-Tolylurea directly impacts the branched-chain amino acid biosynthesis pathway. A simplified diagram of this pathway and the point of inhibition is

provided below.



[Click to download full resolution via product page](#)

Caption: Inhibition of Acetolactate Synthase (ALS) by m-Tolylurea in the branched-chain amino acid biosynthesis pathway.

## Potential Anticancer Activity

Derivatives of urea have been extensively investigated for their potential as anticancer agents. [1][7] Many aromatic urea compounds have demonstrated the ability to inhibit tubulin polymerization or act as inhibitors of receptor tyrosine kinases (RTKs), which are crucial in cancer cell signaling.[1] While specific studies on the anticancer activity of m-Tolylurea are limited in the provided search results, its structural motif suggests that it and its derivatives could be explored for such properties. Further research, including cytotoxicity screening against various cancer cell lines, is warranted. Some studies have shown that certain sulfonylurea derivatives exhibit anti-tumor activity against breast cancer and other cell lines.[8][9]

## Experimental Protocols

This section provides detailed methodologies for the synthesis, characterization, and biological evaluation of m-Tolylurea.

## Synthesis of m-Tolylurea

A common and straightforward method for the synthesis of aryl ureas is the reaction of an amine with an isocyanate or a cyanate salt.<sup>[10]</sup> The following protocol details the synthesis from m-toluidine and urea.

Reaction Scheme:

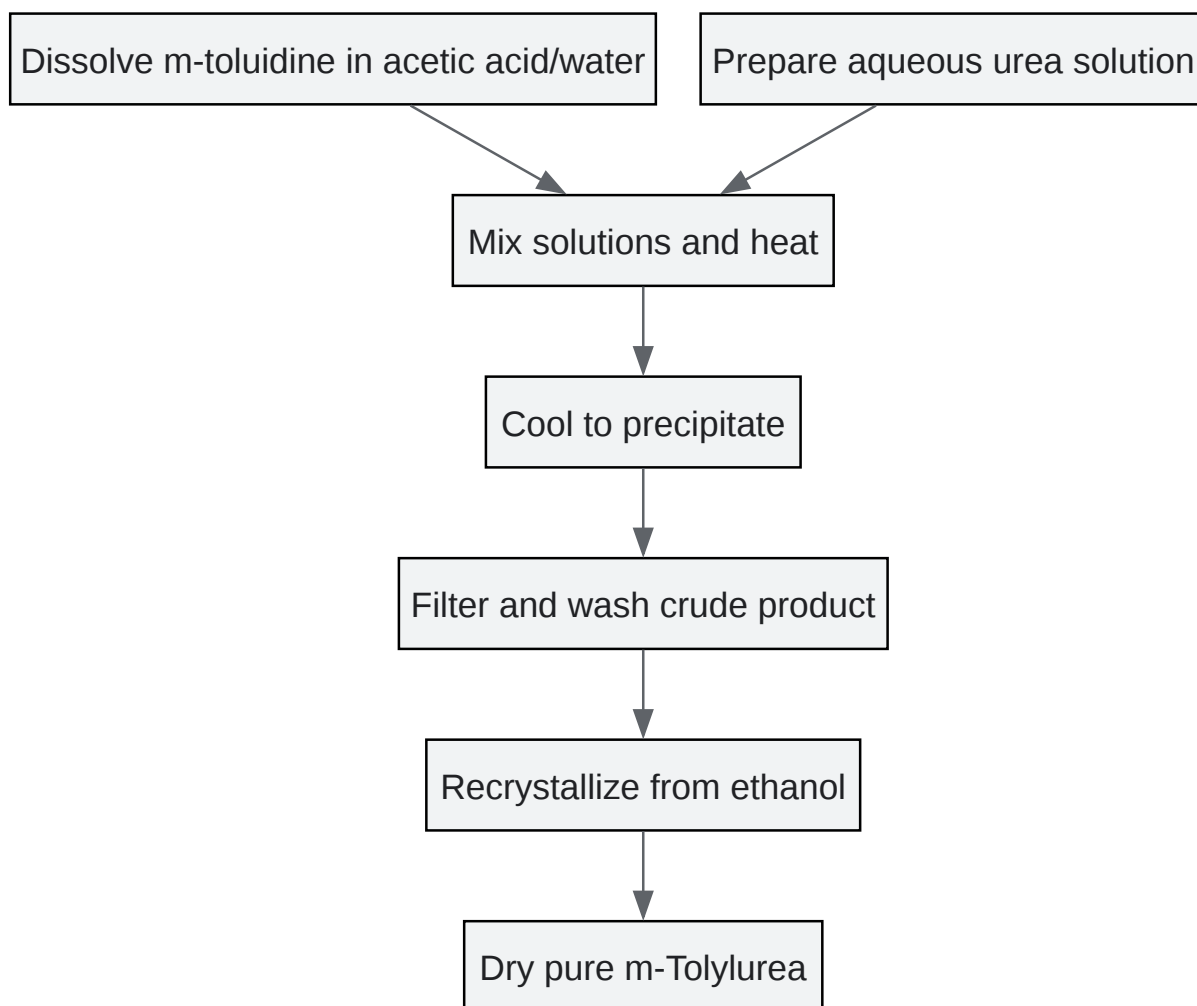
Materials:

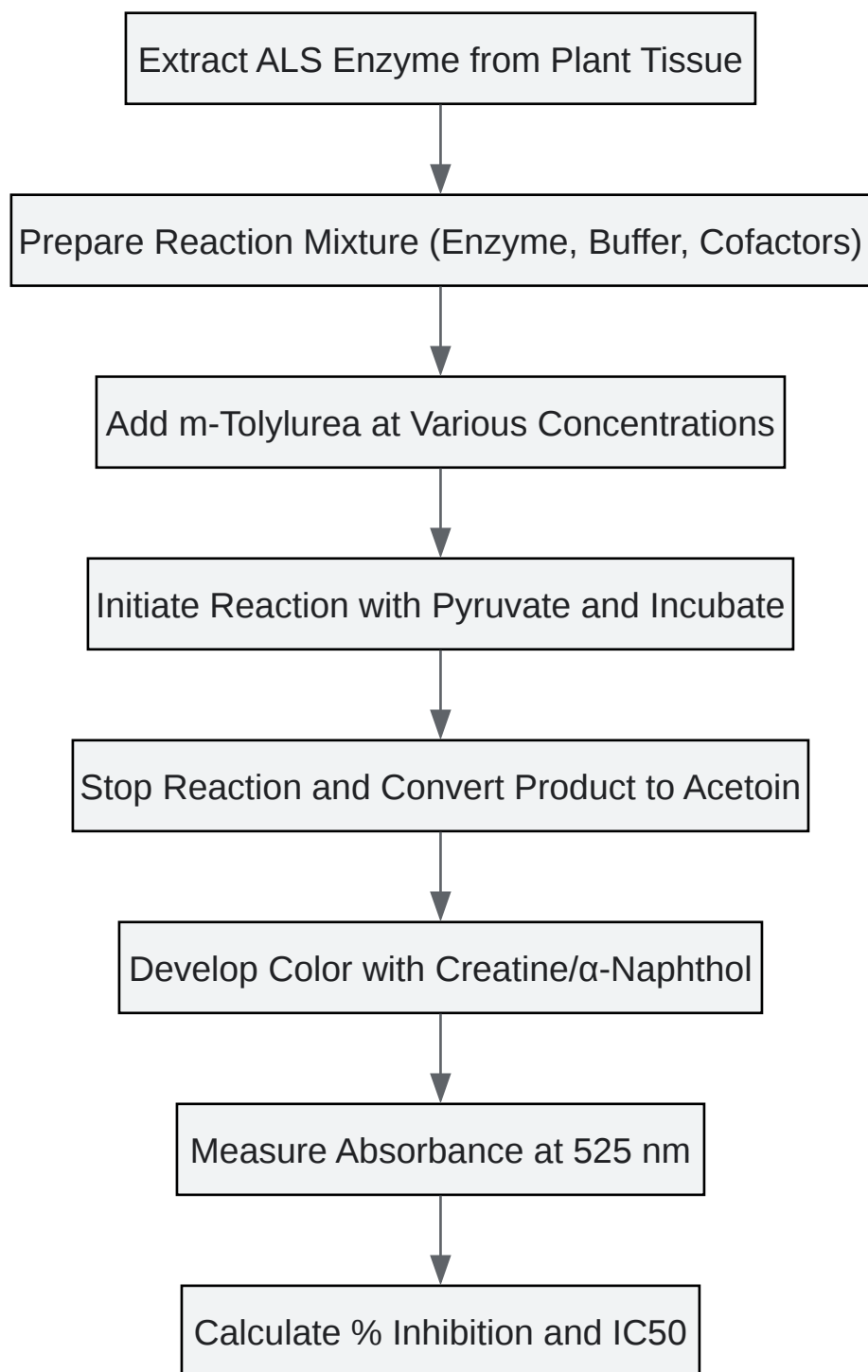
- m-Toluidine
- Urea
- Glacial acetic acid
- Water
- Ethanol (for recrystallization)

Procedure:

- Dissolve m-toluidine in a mixture of glacial acetic acid and water.
- In a separate beaker, prepare a concentrated aqueous solution of urea.
- Slowly add the urea solution to the m-toluidine solution with constant stirring.
- Heat the reaction mixture gently to approximately 80-90 °C for 2-3 hours.
- Allow the mixture to cool to room temperature, during which a precipitate of m-Tolylurea will form.
- Collect the crude product by vacuum filtration and wash with cold water.
- Recrystallize the crude product from hot ethanol to obtain pure m-Tolylurea.
- Dry the purified crystals in a desiccator.

Workflow Diagram:





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Urea derivatives as anticancer agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Acetolactate synthase - Wikipedia [en.wikipedia.org]
- 3. Home Page / Herbicide Symptoms Tool [herbicide-symptoms.ipm.ucanr.edu]
- 4. scielo.br [scielo.br]
- 5. Comprehensive understanding of acetohydroxyacid synthase inhibition by different herbicide families - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. biorxiv.org [biorxiv.org]
- 8. researchgate.net [researchgate.net]
- 9. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. O-TOLYLUREA(614-77-7) <sup>13</sup>C NMR [m.chemicalbook.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: m-Tolylurea (CAS 63-99-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14686226#cas-63-99-0-compound-identification-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)